Technical Monograph: BETi-211
Physicochemical Profile & Application

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Compound of Interest

Compound Name:	*BETi-211*
CAS No.:	*1995867-02-1*
Cat. No.:	*B606049*

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Executive Summary

BETi-211 is a highly potent, orally active, small-molecule inhibitor of BET bromodomains (BRD2, BRD3, BRD4, and BRDT). Developed by the Wang laboratory (University of Michigan), it functions by competitively binding to the acetyl-lysine recognition pockets of BET proteins.

While **BETi-211** demonstrates significant anti-tumor efficacy in Triple-Negative Breast Cancer (TNBC) models via transcriptional suppression of c-Myc, its primary significance in modern drug development is its role as the BET-binding moiety for the highly potent PROTAC degraders BETd-246 and BETd-260.

Physicochemical Properties

The following data represents the core physical characteristics of **BETi-211**. Researchers must adhere to these parameters for accurate stock preparation and assay reproducibility.

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Property	Value	Technical Note
Chemical Name	BETi-211	Often cited in literature as the precursor to BETd-246.[1][2][3][4][5]
CAS Number	1995867-02-1	Verify against vendor certificates (e.g., MedChemExpress, MolNova).
Molecular Weight	487.55 g/mol	Suitable for standard small-molecule cellular entry.
Molecular Formula	$C_{26}H_{29}N_5O_3$	Core scaffold includes a dimethylisoxazole motif (BET binding).
Solubility (DMSO)	≥ 50 mg/mL	Highly soluble in organic solvents.
Solubility (Water)	Insoluble	Requires formulation (e.g., cyclodextrin or PEG/Tween) for in vivo use.
Purity	> 98%	Essential for preventing off-target effects in degradation assays.
Target Affinity (Ki)	< 1 nM	Binds BD1 and BD2 domains with sub-nanomolar affinity.
Storage	-20°C (Powder)	Stable for 2 years if desiccated. Store DMSO stocks at -80°C.

Chemical Structure Description

BETi-211 utilizes a pyrrolo[2,3-c]carbazole-like or fused pyrimidine core decorated with a 3,5-dimethylisoxazole headgroup. This isoxazole ring acts as an acetyl-lysine mimetic, forming a critical hydrogen bond with the conserved asparagine residue (Asn140 in BRD4-BD1) within the bromodomain binding pocket.

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Mechanism of Action: Inhibition vs. Degradation

A common misconception in the field is equating **BETi-211** with "degradation." While some vendors label it a degrader, primary literature clarifies its mechanism relative to its PROTAC derivatives.

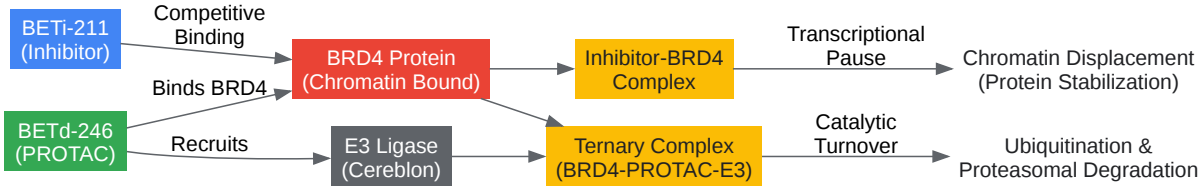
The Mechanistic Divergence

- **BETi-211** (The Inhibitor): Functions via Occupancy. It saturates the BET bromodomains, displacing the protein from super-enhancers and chromatin. This leads to the downregulation of oncogenes (e.g., MYC, BCL2) but leaves the BET protein physically intact (stabilized) within the cell.

- BETd-246 (The Degrader): Created by conjugating **BETi-211** to Thalidomide (a Cereblon E3 ligase ligand) via a linker. This molecule bridges the BET protein and the E3 ligase, triggering ubiquitination and subsequent proteasomal destruction.

Pathway Visualization

The following diagram illustrates the functional logic distinguishing **BETi-211** from its PROTAC progeny.



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Caption: Mechanistic comparison showing **BETi-211** acting via occupancy (top path) versus the catalytic degradation driven by the **BETi-211**-derived PROTAC, BETd-246 (bottom path).

Experimental Protocols

Protocol A: Stock Preparation & Storage

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Objective: Create a stable 10 mM stock solution for in vitro assays.

- Calculation: Weigh 4.88 mg of **BETi-211** powder.
- Dissolution: Add 1.0 mL of anhydrous DMSO (molecular biology grade). Vortex vigorously for 30 seconds.
- Aliquoting: Dispense into 50 µL aliquots in amber tubes to prevent freeze-thaw cycles.
- Storage: Store at -80°C. Stable for 6 months.
- Working Solution: Dilute 1:1000 in media for a 10 µM working concentration. Ensure final DMSO concentration is < 0.1% to avoid solvent toxicity.

Protocol B: Differential Analysis (Inhibitor vs. Degrader)

Objective: Distinguish **BETi-211** activity from PROTACs using Western Blotting. Rationale: An inhibitor will stabilize or increase protein levels (due to feedback loops), while a degrader will eliminate the signal.

Workflow:

- Cell Seeding: Seed MDA-MB-468 (TNBC) cells at

  cells/well in a 6-well plate.
- Treatment:
  - Control: DMSO (0.1%).
  - **BETi-211**: 100 nM (Inhibitor Control).
  - BETd-246: 100 nM (Degrader Positive Control).
- Incubation: Incubate for 2 hours (fast degradation check) and 24 hours (long-term effect).
- Lysis: Lyse in RIPA buffer with Protease Inhibitors. Crucial: Do not use MG132 (proteasome inhibitor) during treatment, as it blocks the PROTAC effect.

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- Immunoblot: Probe for BRD4 (Target) and c-Myc (Downstream).
  - Expected Result (**BETi-211**): BRD4 levels = Unchanged or Elevated; c-Myc = Decreased.
  - Expected Result (BETd-246): BRD4 levels = Absent/Significantly Reduced; c-Myc = Decreased.

Protocol C: In Vivo Formulation (Mouse Xenograft)

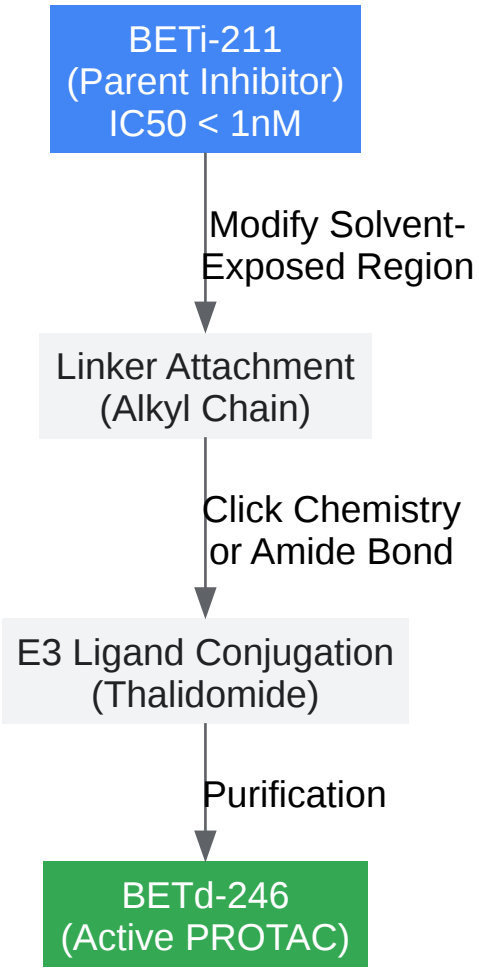
Objective: Solubilize **BETi-211** for oral (PO) or Intravenous (IV) administration. Note: **BETi-211** has poor water solubility.

- Vehicle: 10% PEG400 + 3% Cremophor EL + 87% PBS (or Water).
- Preparation: Dissolve **BETi-211** in PEG400/Cremophor first (creates a clear concentrate), then slowly add warm PBS with vortexing.
- Dosing: Typically 10–20 mg/kg daily (PO) or 5–10 mg/kg (IV).

Synthesis Logic (The "Warhead" Concept)

BETi-211 was specifically optimized to allow for linker attachment without losing affinity. The structure contains a solvent-exposed region that tolerates modification.

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Caption: Structural evolution from the **BETi-211** inhibitor warhead to the BETd-246 PROTAC.

References

- Bai, L., et al. (2017). "Targeted Degradation of BET Proteins in Triple-Negative Breast Cancer." Cancer Research, 77(9), 2476–2487.
    - Key Finding: Establishes **BETi-211** as the parental inhibitor and BETd-246 as the degrader derivative.[1][2][3][4][5][6][7]
- Sun, B., et al. (2018). "Discovery of BETD-260 as a Potent, Selective, and Efficacious PROTAC Degrader of BET Proteins." Angewandte Chemie International Edition, 57(7), 1777-1781.

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- Key Finding: Optimization of the **BETi-211** scaffold into the clinical candid

- MedChemExpress (MCE). "**BETi-211** Product Datasheet."
  - Key Finding: Physicochemical data and commercial availability.[1]

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